

"improving N-[2-(4-morpholinyl)phenyl]nicotinamide cell permeability"

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Compound of Interest

Compound Name: N-[2-(4-morpholinyl)phenyl]nicotinamide
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Technical Support Center: Improving Small Molecule Cell Permeability

Compound Focus: **N-[2-(4-morpholinyl)phenyl]nicotinamide**

Welcome to the technical support resource for researchers, scientists, and drug development professionals. This guide provides in-depth troubleshooting and practical methodologies for assessing and improving the cell permeability of the small molecule **N-[2-(4-morpholinyl)phenyl]nicotinamide**, and other compounds with similar characteristics. Our approach is grounded in established scientific principles to help you navigate common experimental hurdles and make data-driven decisions.

Part 1: Foundational Concepts & Initial Assessment (FAQs)

This section addresses the preliminary questions researchers face when beginning to characterize a new chemical entity.

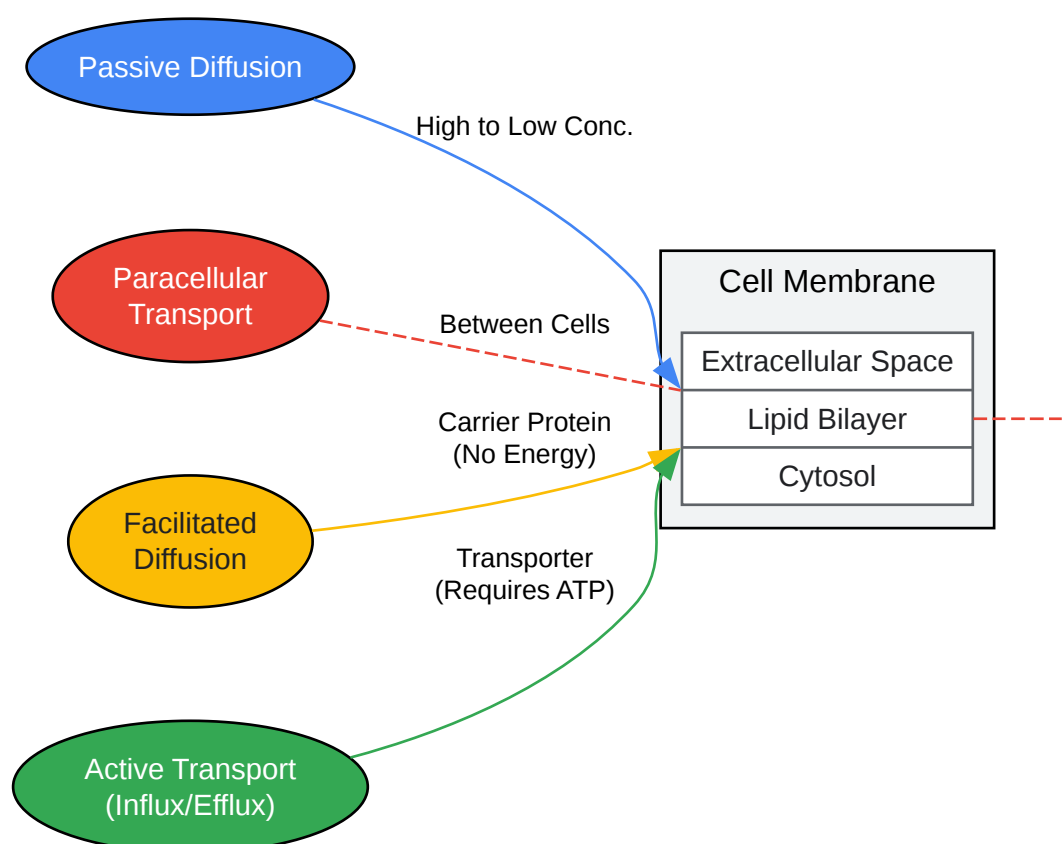
Q1: What is cell permeability and why is it a critical parameter for my compound's efficacy?

A: Cell permeability describes the ability of a compound to pass through a cell's lipid bilayer membrane to reach its intracellular target. For a drug to be effective, it must cross this barrier. Poor permeability is a major reason for the failure of promising drug candidates during development.^[1]

There are several ways a molecule can cross the cell membrane:

- **Passive Transcellular Diffusion:** The molecule moves directly through the lipid bilayer, driven by a concentration gradient. This pathway is favored by molecules that are lipophilic (fat-loving), small, and uncharged.^[2]
- **Paracellular Transport:** The molecule moves through the tight junctions between cells. This route is generally limited to very small, hydrophilic molecules.
- **Facilitated Diffusion:** The molecule is helped across the membrane by a carrier protein, but still moves down its concentration gradient.
- **Active Transport:** A transporter protein actively pumps the molecule across the membrane, often against its concentration gradient. This process requires energy (ATP). Active transport is also responsible for efflux, where pumps actively remove compounds from the cell, which is a common mechanism of drug resistance.^{[3][4]}

Understanding which of these pathways your compound utilizes is crucial for optimizing its delivery and predicting its in vivo behavior.



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Caption: Major pathways for drug transport across the cell membrane.

Q2: Based on its structure, what can I predict about the permeability of N-[2-(4-morpholinyl)phenyl]nicotinamide?

A: The structure of **N-[2-(4-morpholinyl)phenyl]nicotinamide** provides clues to its potential permeability based on established principles like Lipinski's "Rule of 5".^[1] This rule suggests that poor oral absorption or permeation is more likely when a compound violates several of the following criteria:

- Molecular weight ≤ 500 Da
- LogP (a measure of lipophilicity) ≤ 5
- Hydrogen bond donors ≤ 5

- Hydrogen bond acceptors ≤ 10

Let's analyze the structure:

- Nicotinamide core: Generally well-absorbed.^{[5][6]}
- Morpholine group: This is a polar, hydrophilic group containing a hydrogen bond acceptor (the oxygen) and another potential one (the nitrogen). This group can increase water solubility but may decrease passive permeability.
- Phenyl and Pyridine Rings: These are lipophilic and contribute favorably to permeability.

Based on this, we can predict some key physicochemical properties (these are estimates and should be experimentally verified):

Property	Predicted Value/Comment	Implication for Permeability
Molecular Weight	~311 g/mol	Favorable. Well within the <500 Da guideline.
cLogP	~2.5 - 3.5	Favorable. Indicates a good balance of lipophilicity and hydrophilicity.
H-Bond Donors	1 (the amide N-H)	Favorable. Well below the limit of 5.
H-Bond Acceptors	4 (amide O, pyridine N, morpholine O, morpholine N)	Favorable. Well below the limit of 10.
Polar Surface Area (PSA)	~60-70 Å ²	Borderline. Generally, PSA < 140 Å ² is needed for good oral bioavailability, and < 60 Å ² for CNS penetration. The value is in a range where permeability issues could arise.

Conclusion: While the compound meets Lipinski's rules, its polar surface area, influenced by the morpholine moiety, suggests that its passive diffusion might be limited. Experimental validation is essential.

Q3: How do I get a quick, initial assessment of my compound's passive permeability?

A: The Parallel Artificial Membrane Permeability Assay (PAMPA) is the ideal starting point. It's a high-throughput, cell-free assay that specifically measures passive transcellular diffusion.[\[2\]](#)[\[7\]](#)

Principle: The assay measures the diffusion of your compound from a donor well, through an artificial lipid membrane coated on a filter, into an acceptor well.[\[8\]](#) Because it uses an artificial membrane, it isolates passive diffusion and is not confounded by active transport or metabolic processes.[\[2\]](#)

Quick Protocol Outline (PAMPA-GIT for Gastrointestinal Permeability):

- **Prepare Membrane:** Coat the filter of a 96-well donor plate with a lipid solution (e.g., 2% dioleoylphosphatidylcholine in dodecane).[\[7\]](#)
- **Prepare Solutions:** Dissolve your compound in a buffer (e.g., PBS, pH 7.4) with a small amount of DMSO to create the donor solution.[\[9\]](#) Fill the acceptor plate wells with a matching buffer.
- **Assemble & Incubate:** Place the lipid-coated donor plate on top of the acceptor plate, creating a "sandwich". Incubate for a set period (e.g., 5-16 hours) at room temperature.[\[9\]](#)
[\[10\]](#)
- **Quantify:** After incubation, separate the plates and measure the compound concentration in both donor and acceptor wells using LC-MS/MS.[\[8\]](#)

Interpretation: The results are expressed as an effective permeability coefficient (P_e). Compounds are typically categorized as having low, medium, or high passive permeability based on this value, often by comparing them to known standards like atenolol (low) and antipyrine (high).[\[11\]](#)

Part 2: In-Depth Permeability Analysis & Troubleshooting

This section guides you through more complex cellular assays when initial screening suggests a problem.

Q4: My compound showed low permeability in the PAMPA assay. What's my next step?

A: Low PAMPA results confirm that passive diffusion is poor. However, this isn't the whole story. Your compound might be a substrate for uptake transporters that are not present in the PAMPA system. The next logical step is to use a cell-based assay that incorporates these biological complexities.

The gold standard is the Caco-2 Permeability Assay. Caco-2 cells are a human colon adenocarcinoma cell line that, when cultured on semi-permeable filter supports, differentiate into a polarized monolayer of enterocytes that mimic the intestinal barrier.[\[11\]](#)[\[12\]](#)

Why Caco-2?

- **Biological Relevance:** They form tight junctions and express the same key uptake and efflux transporters found in the human intestine, such as P-glycoprotein (P-gp).[\[11\]](#)[\[13\]](#)
- **Mechanistic Insight:** By comparing Caco-2 results with PAMPA, you can diagnose the transport mechanism.[\[2\]](#)

PAMPA Result	Caco-2 Result	Likely Transport Mechanism
High	High	Good Passive Permeability
Low	High	Active Uptake
High	Low	Active Efflux
Low	Low	Poor Permeability (Passive & Active)

Q5: My Caco-2 results show a high efflux ratio. What does this mean and how do I confirm it?

A: A high efflux ratio strongly indicates that your compound is being actively pumped out of the cells by an efflux transporter, such as P-glycoprotein (P-gp/ABCB1) or Breast Cancer Resistance Protein (BCRP).^{[3][13]}

The efflux ratio (ER) is calculated from a bidirectional Caco-2 assay:

- A -> B Transport: Measures permeability from the apical (top, intestinal lumen side) to the basolateral (bottom, blood side).
- B -> A Transport: Measures permeability from the basolateral to the apical side.

$$\text{Efflux Ratio (ER)} = P_{\text{app}} (\text{B} \rightarrow \text{A}) / P_{\text{app}} (\text{A} \rightarrow \text{B})$$

An efflux ratio greater than 2 is a standard indicator of active efflux.^{[11][13]} This is a significant problem, as it can severely limit oral bioavailability by preventing the drug from entering the bloodstream from the gut.

Confirmation: To confirm which transporter is responsible, you can repeat the Caco-2 assay in the presence of a known inhibitor of that transporter.

- P-gp Inhibition: Use a P-gp inhibitor like verapamil.^[13]
- BCRP Inhibition: Use a BCRP inhibitor like fumitremorgin C.^[13]

If the A -> B permeability increases significantly and the efflux ratio drops to ~1 in the presence of the inhibitor, you have confirmed that your compound is a substrate for that specific efflux pump.^[13]

Q6: How do I perform a Caco-2 Permeability Assay?

A: This is a complex assay requiring meticulous cell culture technique. Below is a validated, step-by-step protocol.

Experimental Protocol: Bidirectional Caco-2 Permeability Assay

1. Materials & Reagents:

- Caco-2 cells (ATCC HTB-37)
- DMEM with high glucose, L-glutamine, and sodium pyruvate
- Fetal Bovine Serum (FBS), Penicillin-Streptomycin, Non-Essential Amino Acids (NEAA)
- Transwell® inserts (e.g., 24-well format, 0.4 μm pore size)
- Hanks' Balanced Salt Solution (HBSS)
- Lucifer yellow for monolayer integrity testing
- Test compound (**N-[2-(4-morpholinyl)phenyl]nicotinamide**) and control compounds (e.g., atenolol, propranolol, digoxin)

2. Cell Culture & Plating:

- Culture Caco-2 cells in T-75 flasks until 80-90% confluent.
- Seed cells onto the apical side of Transwell® inserts at a density of $\sim 60,000$ cells/cm².
- Culture the inserts for 18-22 days to allow for full differentiation into a polarized monolayer.
[11] Change media in both apical and basolateral compartments every 2-3 days.

3. Monolayer Integrity Check:

- Before the experiment, measure the Transepithelial Electrical Resistance (TEER) of each monolayer using a voltmeter. Values should be $\geq 200 \Omega \cdot \text{cm}^2$ to indicate intact tight junctions.
[14]
- Alternatively, perform a Lucifer Yellow rejection assay. Add Lucifer Yellow to the apical side and measure its leakage into the basolateral side. Leakage should be $< 1\text{-}2\%$ per hour.[13]

4. Transport Experiment (Day 21):

- Wash the cell monolayers gently with pre-warmed (37°C) HBSS.

- For A -> B Permeability:
 - Add your test compound (e.g., at 10 μ M) in HBSS to the apical (donor) compartment (e.g., 0.4 mL).
 - Add fresh HBSS to the basolateral (receiver) compartment (e.g., 1.2 mL).
- For B -> A Permeability:
 - Add your test compound in HBSS to the basolateral (donor) compartment (e.g., 1.2 mL).
 - Add fresh HBSS to the apical (receiver) compartment (e.g., 0.4 mL).
- Incubate the plates at 37°C on an orbital shaker for a defined period (e.g., 2 hours).[\[11\]](#)
- At the end of the incubation, take samples from both the donor and receiver compartments for analysis by LC-MS/MS.

5. Data Analysis:

- Calculate the apparent permeability coefficient (P_{app}) in cm/s using the following equation:
$$P_{app} = (dQ/dt) / (A * C_0)$$
 - dQ/dt = Rate of compound appearance in the receiver compartment
 - A = Surface area of the membrane (cm^2)
 - C_0 = Initial concentration in the donor compartment
- Calculate the Efflux Ratio as described in Q5.

Part 3: Strategies for Improving Permeability

If your compound has confirmed permeability issues, several strategies can be employed to overcome them.

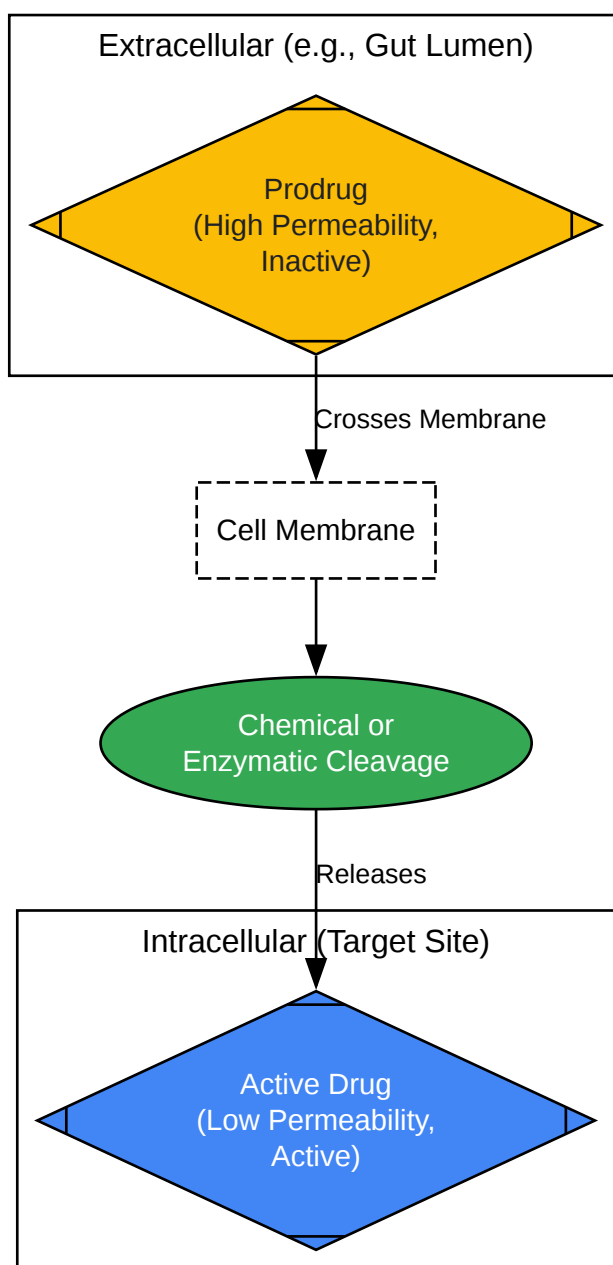
Q7: What chemical modifications can I make to improve permeability?

A: The prodrug approach is a highly effective and widely used strategy.^{[15][16]} A prodrug is a bioreversible, inactive derivative of your active compound that is designed to have better permeability. Once inside the cell or body, it is cleaved (usually by enzymes) to release the active parent drug.^[17]

Principle: The strategy involves temporarily masking the polar functional groups that hinder passive diffusion. For **N-[2-(4-morpholinyl)phenyl]nicotinamide**, the amide N-H group is a potential site for modification.

Common Prodrug Strategies:

- Esterification: Masking carboxylic acids or hydroxyl groups by converting them to esters is a common way to increase lipophilicity.^[18]
- Phosphate Esters: Adding a phosphate group can dramatically increase water solubility for formulation, which is then cleaved by phosphatases in vivo.^[19]
- Amino Acid Conjugates: Attaching an amino acid can allow the prodrug to be recognized and transported by peptide transporters (like PepT1) in the intestine, effectively hijacking an active uptake pathway.^[19]



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Caption: The prodrug concept: masking polarity to cross the membrane.

Q8: Are there formulation strategies that can enhance permeability without chemical modification?

A: Yes, advanced formulation can significantly improve the bioavailability of poorly permeable compounds. This approach focuses on how the drug is delivered rather than changing its

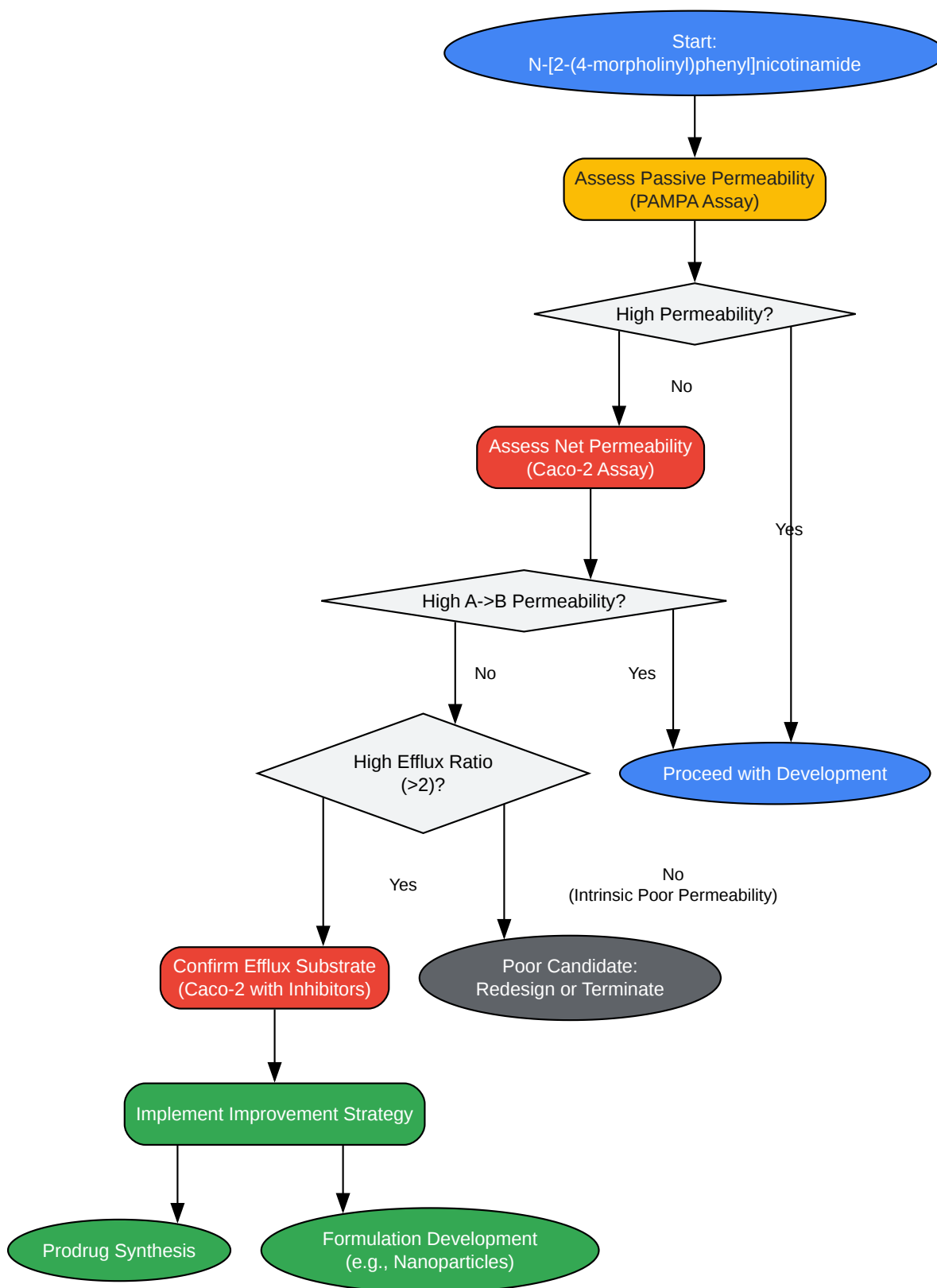
chemical structure.

Key Formulation Strategies:

- **Use of Permeation Enhancers:** These are excipients included in the formulation that reversibly disrupt the integrity of the intestinal epithelium or inhibit efflux pumps, allowing the drug to pass through more easily.
- **Lipid-Based Formulations:** For lipophilic compounds with poor aqueous solubility, dissolving them in oils, surfactants, or lipids can improve dissolution and subsequent absorption.
- **Nanoparticle Delivery Systems:** Encapsulating your compound in nanoparticles (e.g., solid lipid nanoparticles (SLNs) or polymeric nanoparticles) can protect it from degradation, improve its solubility, and facilitate its uptake into cells through endocytic pathways.[\[20\]](#)[\[21\]](#) This is a powerful strategy for overcoming multiple bioavailability barriers simultaneously.

Part 4: Summary & Decision-Making Workflow

Navigating permeability issues requires a systematic, tiered approach. The following workflow summarizes the decision-making process described in this guide.



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Caption: A decision-tree workflow for troubleshooting cell permeability.

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